

# Technical Guide: Etravirine D4 - Properties and Application in Quantitative Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Etravirine D4

Cat. No.: B1139326

[Get Quote](#)

This technical guide provides an in-depth overview of **Etravirine D4**, a deuterated analog of the non-nucleoside reverse transcriptase inhibitor (NNRTI) Etravirine. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular properties, its application as an internal standard in quantitative analysis, and the mechanism of action of its parent compound.

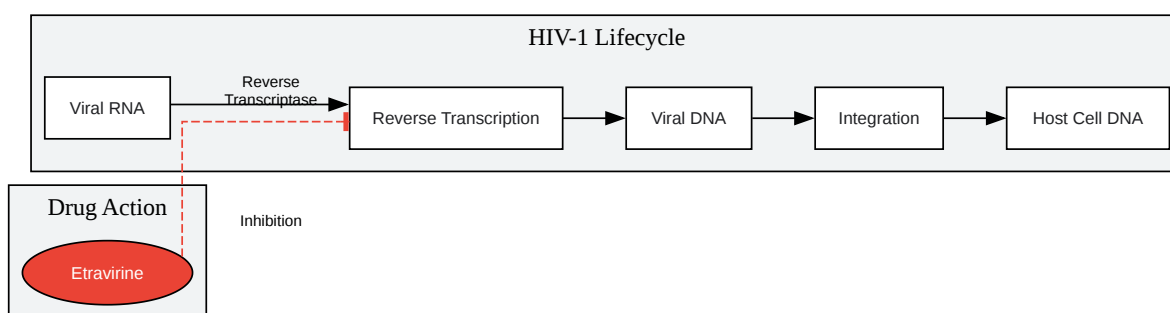
## Core Properties of Etravirine D4

**Etravirine D4** is a stable isotope-labeled version of Etravirine, which is used in the treatment of HIV-1 infection. The incorporation of four deuterium atoms provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification of Etravirine in biological matrices.

Property	Value	References
Chemical Formula	C <sub>20</sub> H <sub>11</sub> D <sub>4</sub> BrN <sub>6</sub> O	[1][2][3][4][5]
Molecular Weight	439.30 g/mol	
CAS Number	1142095-93-9	
Synonyms	TMC-125 D4	

## Mechanism of Action of Etravirine

Etravirine is a second-generation NNRTI that targets the reverse transcriptase enzyme of HIV-1. Unlike first-generation NNRTIs, Etravirine exhibits a high genetic barrier to resistance. This is attributed to its molecular flexibility, which allows it to bind to the hydrophobic pocket of the reverse transcriptase enzyme in multiple conformations. This adaptability enables Etravirine to maintain its inhibitory activity even when mutations are present that would typically confer resistance to other NNRTIs. The binding of Etravirine to the reverse transcriptase enzyme is non-competitive, inducing a conformational change that disrupts the enzyme's catalytic site and blocks the conversion of viral RNA into DNA, thus halting the viral replication process.



[Click to download full resolution via product page](#)

**Figure 1:** Mechanism of Etravirine in inhibiting HIV-1 reverse transcription.

## Experimental Protocol: Quantification of Etravirine using Etravirine D4 by LC-MS/MS

The following protocol is a representative method for the quantification of Etravirine in human plasma using **Etravirine D4** as an internal standard (IS) with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This method is based on established principles for the bioanalysis of antiretroviral drugs.

## Materials and Reagents

- Etravirine reference standard

- **Etravirine D4** (internal standard)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ammonium acetate
- Human plasma (drug-free)
- Deionized water

## Preparation of Stock and Working Solutions

- **Stock Solutions (1 mg/mL):** Prepare individual stock solutions of Etravirine and **Etravirine D4** by dissolving the accurately weighed compounds in methanol.
- **Working Standard Solutions:** Prepare a series of Etravirine working standard solutions by serially diluting the stock solution with a 50:50 methanol/water mixture to achieve concentrations for the calibration curve.
- **Internal Standard Working Solution:** Prepare a working solution of **Etravirine D4** by diluting its stock solution with methanol to a final concentration (e.g., 50 ng/mL).

## Sample Preparation

- To 100  $\mu\text{L}$  of plasma sample (calibration standard, quality control, or unknown), add 25  $\mu\text{L}$  of the **Etravirine D4** internal standard working solution.
- Vortex briefly to mix.
- Add 300  $\mu\text{L}$  of acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes.

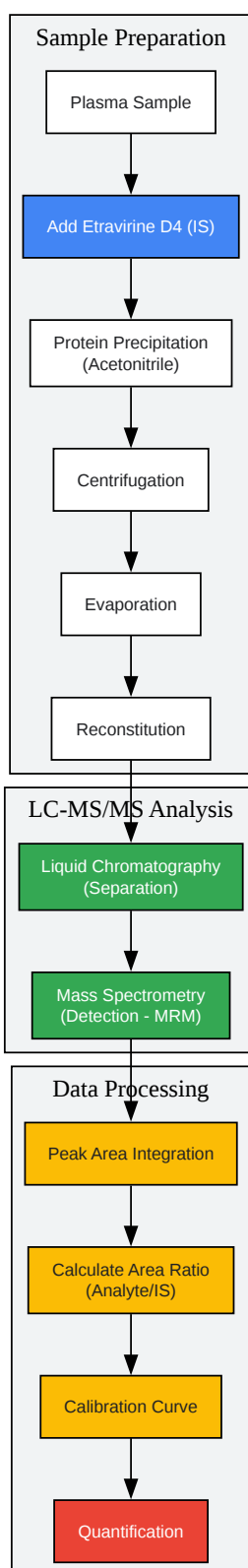
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

## LC-MS/MS Conditions

- LC Column: A C18 reverse-phase column (e.g., 100 x 2.1 mm, 3.5 µm) is suitable.
- Mobile Phase: A gradient elution using a mixture of (A) 2 mM ammonium acetate in water with 0.1% formic acid and (B) 0.1% formic acid in methanol.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions: Monitor the specific precursor to product ion transitions for Etravirine and **Etravirine D4**. For example, for Etravirine, a potential transition is  $m/z$  435.9 → 163.6. The transition for **Etravirine D4** would be approximately  $m/z$  439.9 → 167.6 (subject to optimization).

## Data Analysis

Construct a calibration curve by plotting the peak area ratio of Etravirine to **Etravirine D4** against the nominal concentration of the calibration standards. The concentration of Etravirine in the unknown samples is then determined from this curve.



[Click to download full resolution via product page](#)

**Figure 2:** Experimental workflow for Etravirine quantification using **Etravirine D4**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Etravirine - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Etravirine? [synapse.patsnap.com]
- 3. Quantification of darunavir and etravirine in human peripheral blood mononuclear cells using high performance liquid chromatography tandem mass spectrometry (LC-MS/MS), clinical application in a cohort of 110 HIV-1 infected patients and evidence of a potential drug-drug interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [Chemical characteristics, mechanism of action and antiviral activity of etravirine] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Etravirine - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- To cite this document: BenchChem. [Technical Guide: Etravirine D4 - Properties and Application in Quantitative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139326#molecular-weight-and-formula-of-etravirine-d4]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)